

"1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine" batch-to-batch variability issues

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Compound of Interest

Compound Name: 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

Cat. No.: B1670739

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Technical Support Center: 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with "1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine".

Frequently Asked Questions (FAQs)

Q1: What is **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** and what are its common applications?

1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine, also known by synonyms such as Dipin, is a chemical compound containing highly reactive aziridine rings.^[1] It functions as a bifunctional alkylating agent, a class of compounds that can cross-link cellular macromolecules like DNA.^[1] Due to this property, it has been investigated for its antineoplastic (anti-cancer) properties.^[1] It is classified as a potentially carcinogenic and mutagenic substance and should be handled with appropriate safety precautions.^[1]

Q2: What are the key physicochemical properties of this compound?

Key properties are summarized in the table below.

Property	Value
Molecular Weight	346.31 g/mol [1]
Exact Mass	346.31 u[1]
Melting Point	186 °C[1]
Appearance	Likely a crystalline solid

Q3: What are the recommended storage conditions for **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine**?

To ensure stability and prevent degradation, the compound should be stored in a ventilated, low-temperature, and dry environment.[1] It is crucial to store it separately from food materials due to its high toxicity.[1] The reactive nature of the aziridine rings makes the compound susceptible to hydrolysis and polymerization, especially in the presence of moisture or acidic conditions.

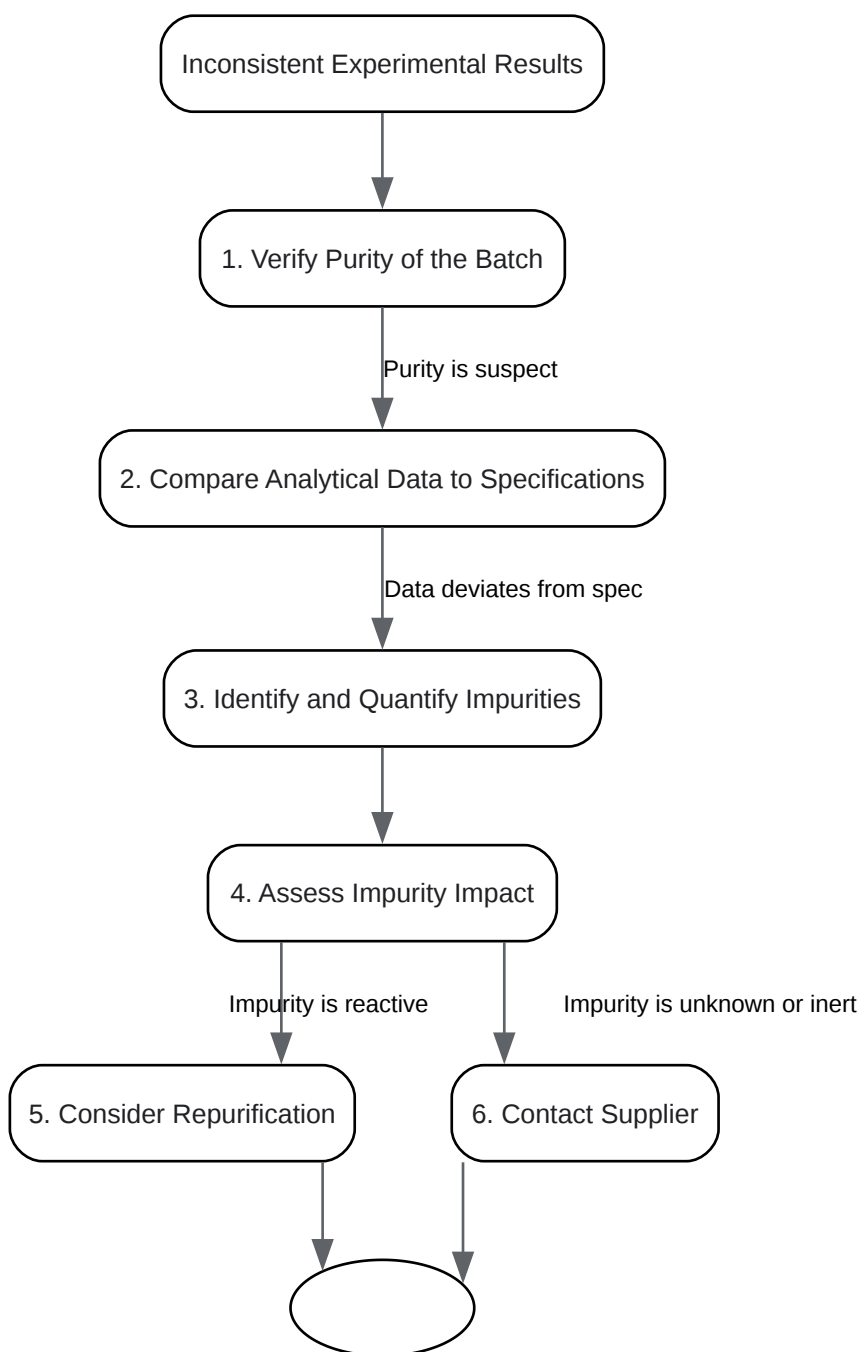
Troubleshooting Guide: Batch-to-Batch Variability

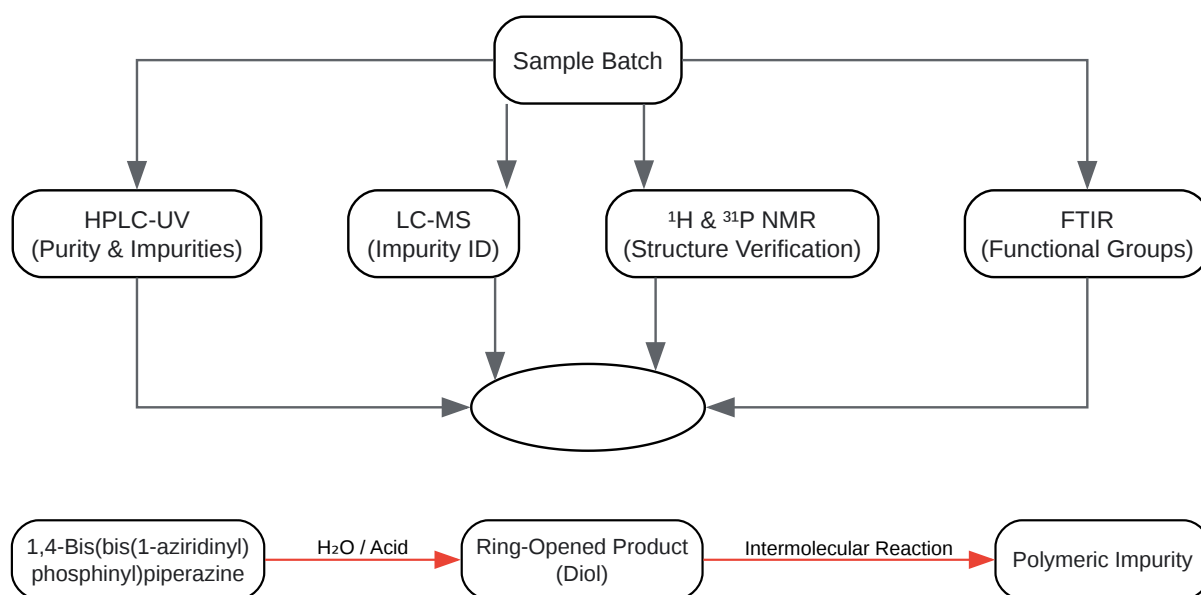
Batch-to-batch variability in the quality and performance of **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** can significantly impact experimental reproducibility. This guide addresses common issues and provides systematic approaches to their resolution.

Issue 1: Inconsistent Experimental Results (e.g., variable cytotoxicity)

Possible Cause: The most likely reason for inconsistent biological or chemical activity is variability in the purity and impurity profile of different batches of the compound.

Troubleshooting Workflow:





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References

- 1. echemi.com [echemi.com]
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